

Toxicological Profile of Pyrrolidin-2-ylmethanamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrrolidin-2-ylmethanamine*

Cat. No.: *B1209507*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the available toxicological information for **pyrrolidin-2-ylmethanamine** and related compounds. It is intended for informational purposes for a scientific audience and is not a substitute for a comprehensive safety assessment. Direct toxicological data for **pyrrolidin-2-ylmethanamine** is limited in publicly available literature. Therefore, this guide also includes data on structurally related compounds, such as N-methyl-2-pyrrolidone (NMP) and pyrrolidine, to provide insights into the potential toxicological profile of the pyrrolidine moiety. The toxicological properties of **pyrrolidin-2-ylmethanamine** itself may differ significantly from these related compounds.

Introduction

Pyrrolidin-2-ylmethanamine is a primary amine featuring a pyrrolidine ring. This structural motif is present in numerous biologically active compounds, including natural alkaloids and synthetic pharmaceuticals.^[1] A thorough understanding of its toxicological profile is essential for its safe handling and for the development of any potential applications in drug discovery and other fields. This guide summarizes the available data on the acute and potential chronic toxicity, genotoxicity, and local tolerance of **pyrrolidin-2-ylmethanamine** and related compounds, and provides an overview of standard experimental protocols for toxicological assessment.

Physicochemical Properties

Property	Value	Reference
IUPAC Name	(pyrrolidin-2-yl)methanamine	
Molecular Formula	C ₅ H ₁₂ N ₂	[2]
Molecular Weight	100.16 g/mol	[2]
CAS Number	57734-57-3	

Toxicological Data

Direct and comprehensive toxicological studies on **pyrrolidin-2-ylmethanamine** are not readily available in the public domain. Safety Data Sheets (SDS) for **pyrrolidin-2-ylmethanamine** and its derivatives consistently indicate that it is a flammable liquid and vapor, and causes severe skin burns and eye damage.[\[3\]](#)[\[4\]](#)[\[5\]](#) For a more detailed, albeit surrogate, understanding of potential toxicities, data from structurally related compounds are presented below.

Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that may occur shortly after a single exposure to a substance.

Pyrrolidin-2-ylmethanamine (from SDS):

Hazard Statement	Classification
Flammable liquid and vapour	H226
Causes severe skin burns and eye damage	H314

N-Methyl-2-pyrrolidone (NMP) - A Structurally Related Solvent:

Route of Exposure	Species	LD50/LC50	Reference
Oral	Rat	4150 mg/kg	[6]
Dermal	Rat	> 5000 mg/kg	[6]
Inhalation (4h)	Rat	> 5.1 mg/L (aerosol)	[6]

Skin and Eye Irritation

Based on available safety data, **pyrrolidin-2-ylmethanamine** is considered to be corrosive to the skin and eyes.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Genotoxicity

Genotoxicity assays are performed to detect direct or indirect DNA damage, which can lead to mutations or cancer. While no specific genotoxicity data for **pyrrolidin-2-ylmethanamine** was found, a study on a complex molecule containing a pyrrolidine ring indicated that the ring could be bioactivated to form reactive iminium ion intermediates that may be responsible for genotoxicity.[\[7\]](#)

For the related compound NMP, it is generally not considered to have genotoxic potential in vivo.[\[8\]](#)

Repeated Dose Toxicity

No specific repeated dose toxicity studies for **pyrrolidin-2-ylmethanamine** were identified. For NMP, subchronic studies in rats have shown effects on the liver and kidneys at higher doses.[\[9\]](#)[\[10\]](#)

Reproductive and Developmental Toxicity

There is no available data on the reproductive and developmental toxicity of **pyrrolidin-2-ylmethanamine**. The related compound, NMP, has been shown to cause developmental toxicity in rats, including decreased fetal weights and delayed ossification, at maternally toxic doses.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Carcinogenicity

No carcinogenicity studies for **pyrrolidin-2-ylmethanamine** were found. Long-term studies on NMP in rats did not show evidence of carcinogenicity.[\[16\]](#)

Experimental Protocols

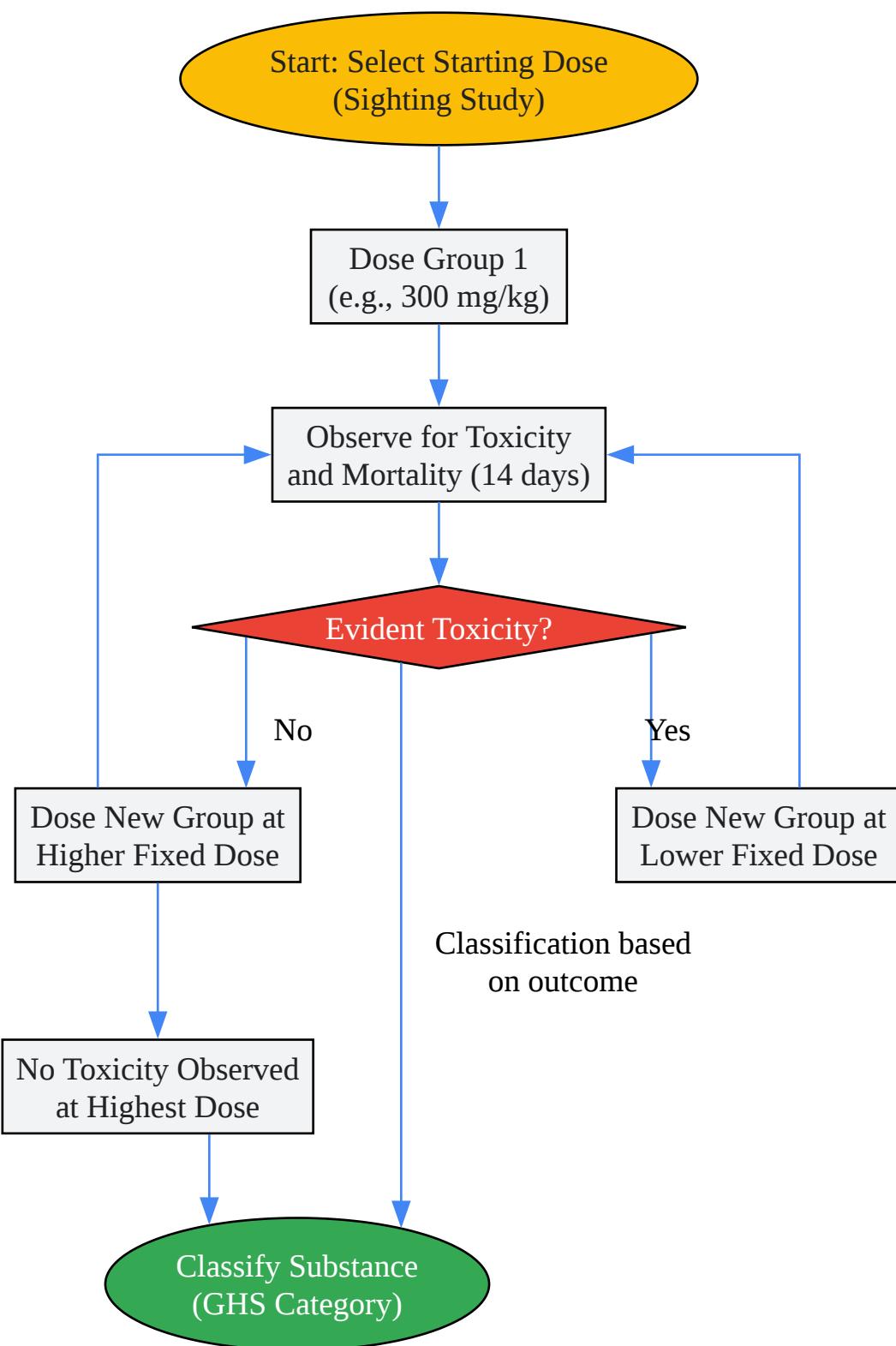
The following sections describe the general methodologies for key toxicological experiments, based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

This method is used to assess the acute oral toxicity of a substance. It involves a stepwise procedure using a limited number of animals.

Methodology:

- Sighting Study: A preliminary study is conducted to determine the appropriate starting dose for the main study.
- Main Study: Groups of animals, typically female rats, are dosed at one of the fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg).[6][17]
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[6]
- Endpoint: The test allows for the classification of the substance into a GHS (Globally Harmonized System) toxicity category.[4]

[Click to download full resolution via product page](#)

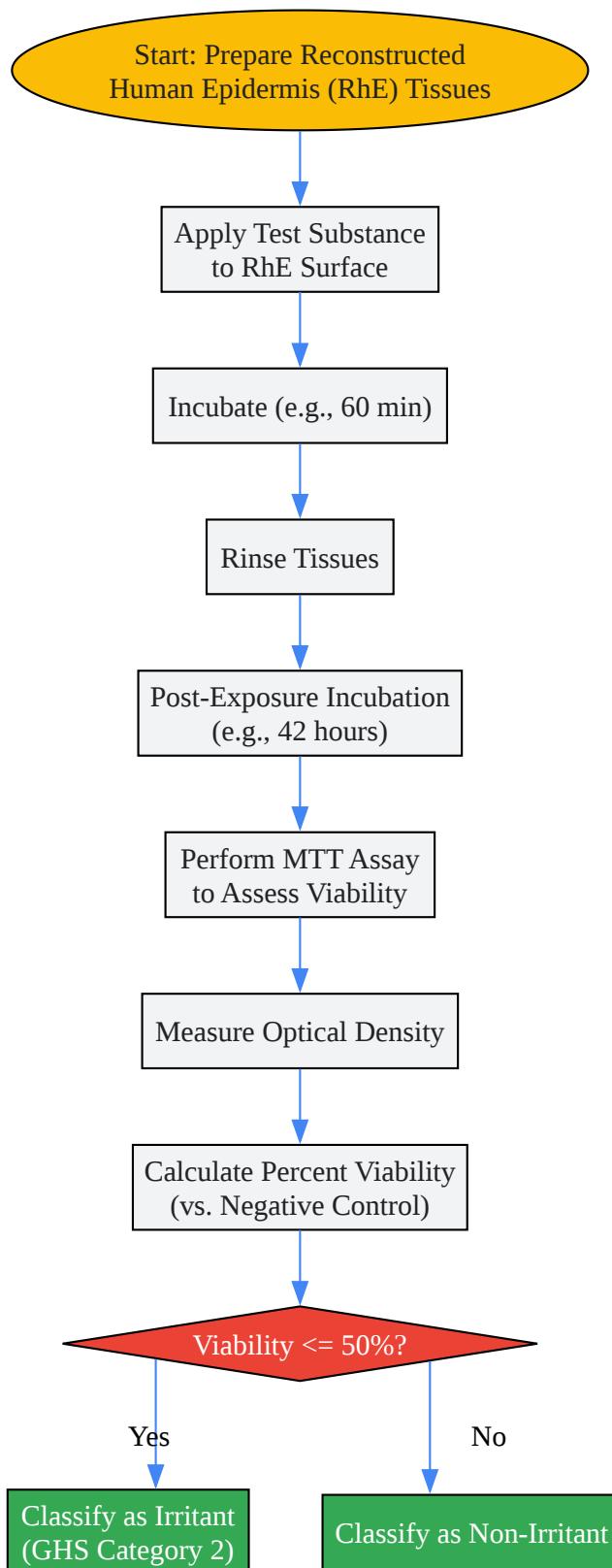
Acute Oral Toxicity (OECD 420) Workflow.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD 439)

This in vitro method uses a reconstructed human epidermis model to assess the skin irritation potential of a substance, reducing the need for animal testing.[\[5\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Methodology:

- **Tissue Preparation:** Reconstructed human epidermis tissues are pre-incubated.
- **Test Substance Application:** The test substance is applied topically to the tissue surface for a defined period (e.g., 60 minutes).[\[19\]](#)
- **Incubation and Rinsing:** The substance is rinsed off, and the tissues are incubated for a post-exposure period (e.g., 42 hours).
- **Viability Assessment:** Tissue viability is determined using a colorimetric assay (e.g., MTT assay).[\[20\]](#)
- **Endpoint:** A reduction in tissue viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.[\[18\]](#)[\[20\]](#)

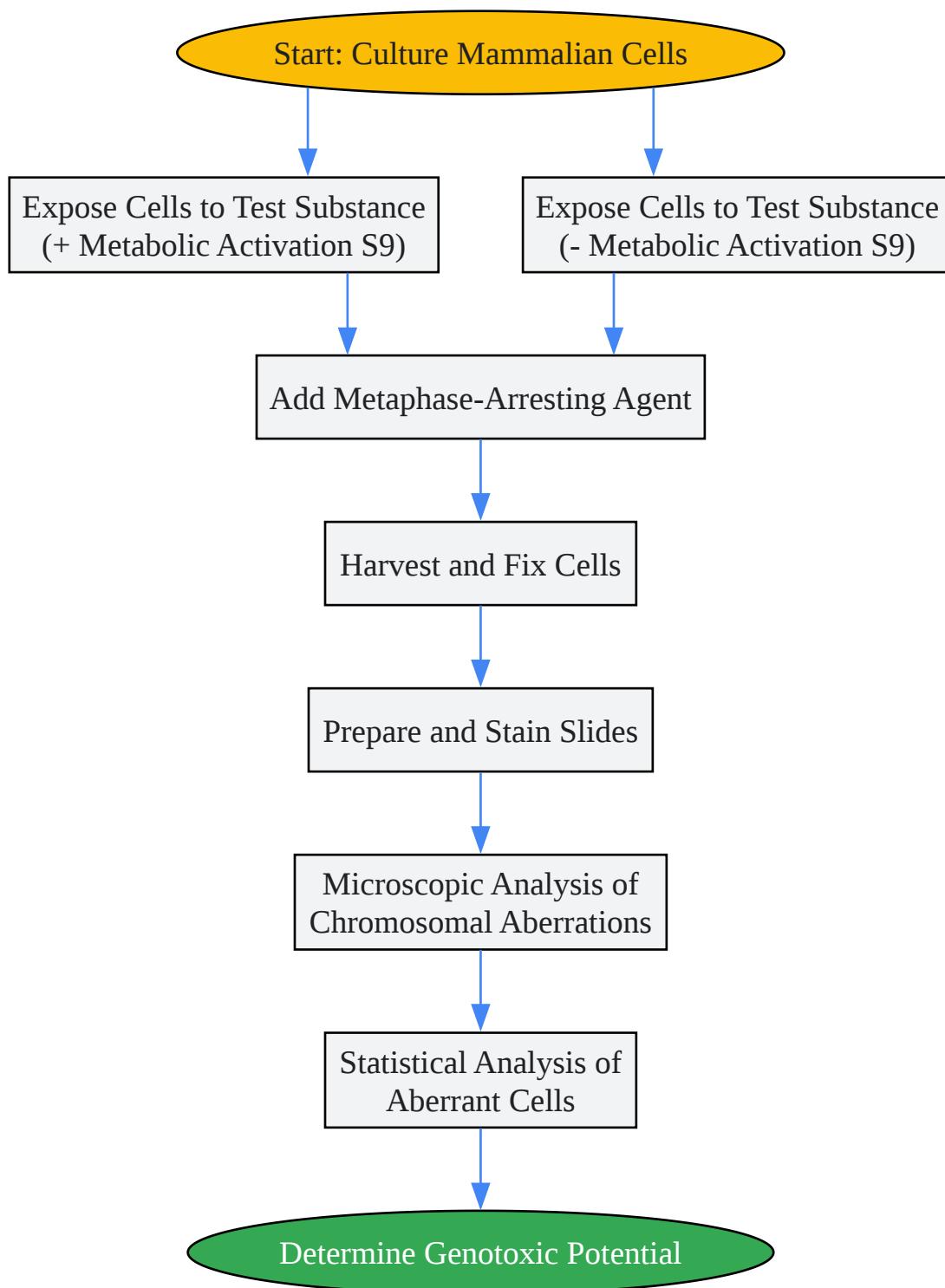
[Click to download full resolution via product page](#)**In Vitro Skin Irritation (OECD 439) Workflow.**

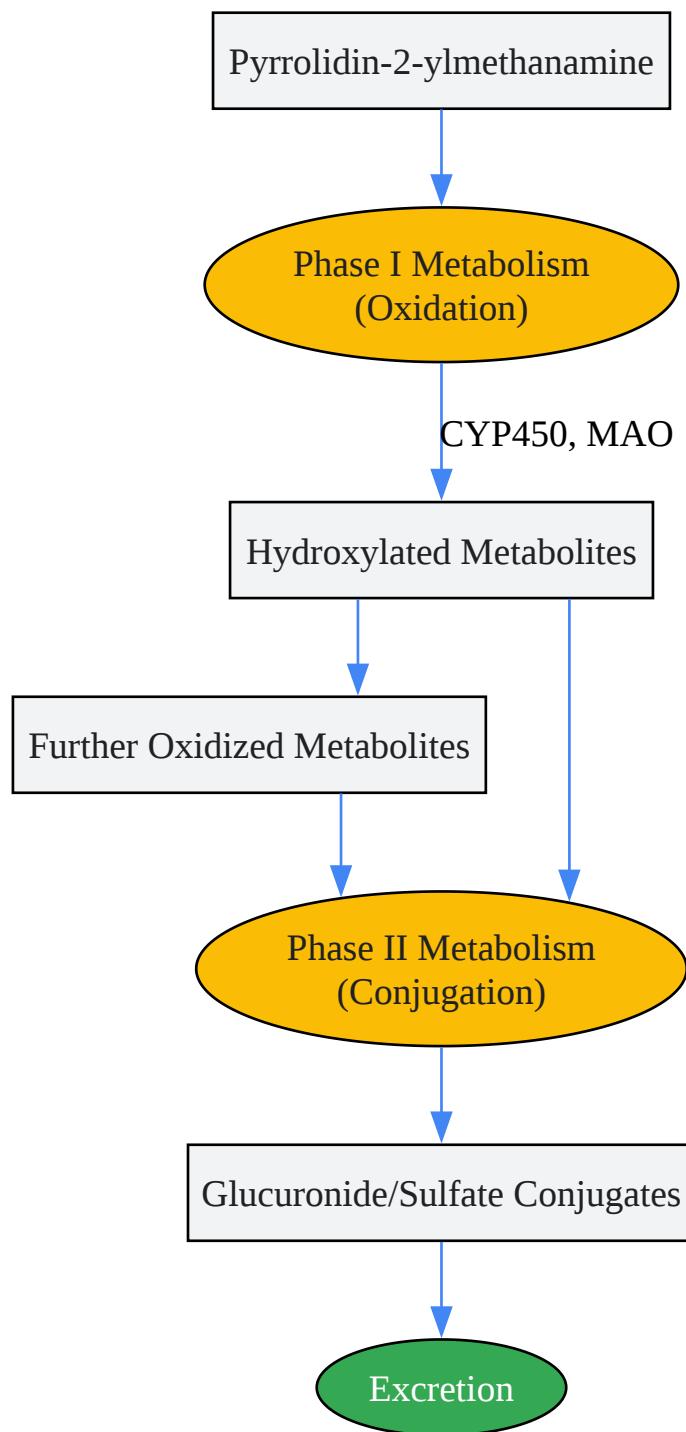
In Vitro Mammalian Chromosomal Aberration Test (OECD 473)

This test identifies substances that cause structural chromosomal aberrations in cultured mammalian cells.[\[16\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Methodology:

- Cell Culture: Mammalian cells (e.g., human lymphocytes, CHO cells) are cultured.[\[21\]](#)
- Exposure: Cells are exposed to the test substance at various concentrations, with and without metabolic activation (S9 mix).[\[21\]](#)
- Harvesting: Cells are treated with a metaphase-arresting agent, harvested, and fixed.
- Slide Preparation and Analysis: Chromosome preparations are stained and analyzed microscopically for structural aberrations.
- Endpoint: A statistically significant, dose-dependent increase in the percentage of cells with chromosomal aberrations indicates a positive result.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrrolidine - Wikipedia [en.wikipedia.org]
- 2. gov.uk [gov.uk]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. siesascs.edu.in [siesascs.edu.in]
- 6. scribd.com [scribd.com]
- 7. oecd.org [oecd.org]
- 8. Genotoxicity: OECD guidelines & future of genetic safety testing [genevolution.fr]
- 9. 4-Week repeated dose oral toxicity study of N-ethyl-2-pyrrolidone in Sprague Dawley rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 12. nucro-technics.com [nucro-technics.com]
- 13. Recent insights about pyrrolidine core skeletons in pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Developmental toxicity of N-methyl-2-pyrrolidone administered orally to rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 17. oecd.org [oecd.org]
- 18. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 19. dermatest.com [dermatest.com]
- 20. x-cellr8.com [x-cellr8.com]
- 21. criver.com [criver.com]
- 22. fda.gov [fda.gov]
- 23. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- To cite this document: BenchChem. [Toxicological Profile of Pyrrolidin-2-ylmethanamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1209507#toxicological-profile-of-pyrrolidin-2-ylmethanamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com